

Summary of Subchronic Toxicity Findings for GRD081

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: GRD081

Cat. No.: S1885359

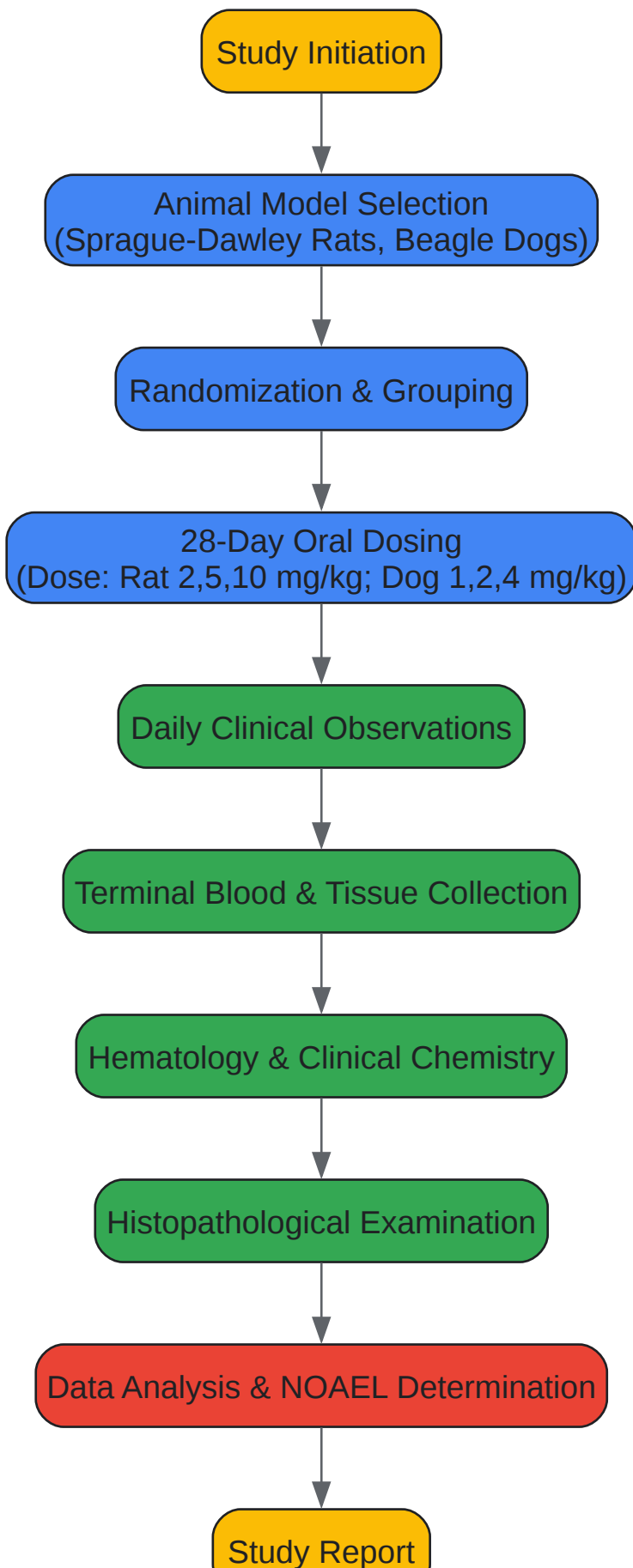
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Aspect	Findings in Sprague-Dawley Rats	Findings in Beagle Dogs
Dosing Regimen	2, 5, 10 mg/kg/day for 28 days [1]	1, 2, 4 mg/kg/day for 28 days [1]
Mortality	Unscheduled mortality at 5 and 10 mg/kg/day [1]	Not specified in the abstract [1]
Major Toxicities	Myelosuppression, immunosuppression, hematological toxicity, and moderate liver, pancreas, and kidney toxicity [1]	Myelosuppression, immunosuppression, hematological toxicity, and moderate liver, pancreas, and kidney toxicity [1]
Reversibility	Most effects were reversible after a 14-day recovery period [1]	Most effects were reversible after a 14-day recovery period [1]
NOAEL	< 2 mg/kg/day [1]	1 mg/kg/day [1]

> **Note on Limitations:** The provided information is from a 2013 study, which predates Phase I clinical trials [1]. The search results do not contain details on the compound's subsequent development status, clinical applications, or detailed experimental methodologies.

Proposed Experimental Workflow for Toxicity Assessment

Given the lack of detailed protocols in the search results, the following workflow synthesizes standard practices for a 28-day repeated-dose toxicity study, based on the parameters mentioned in the available study.

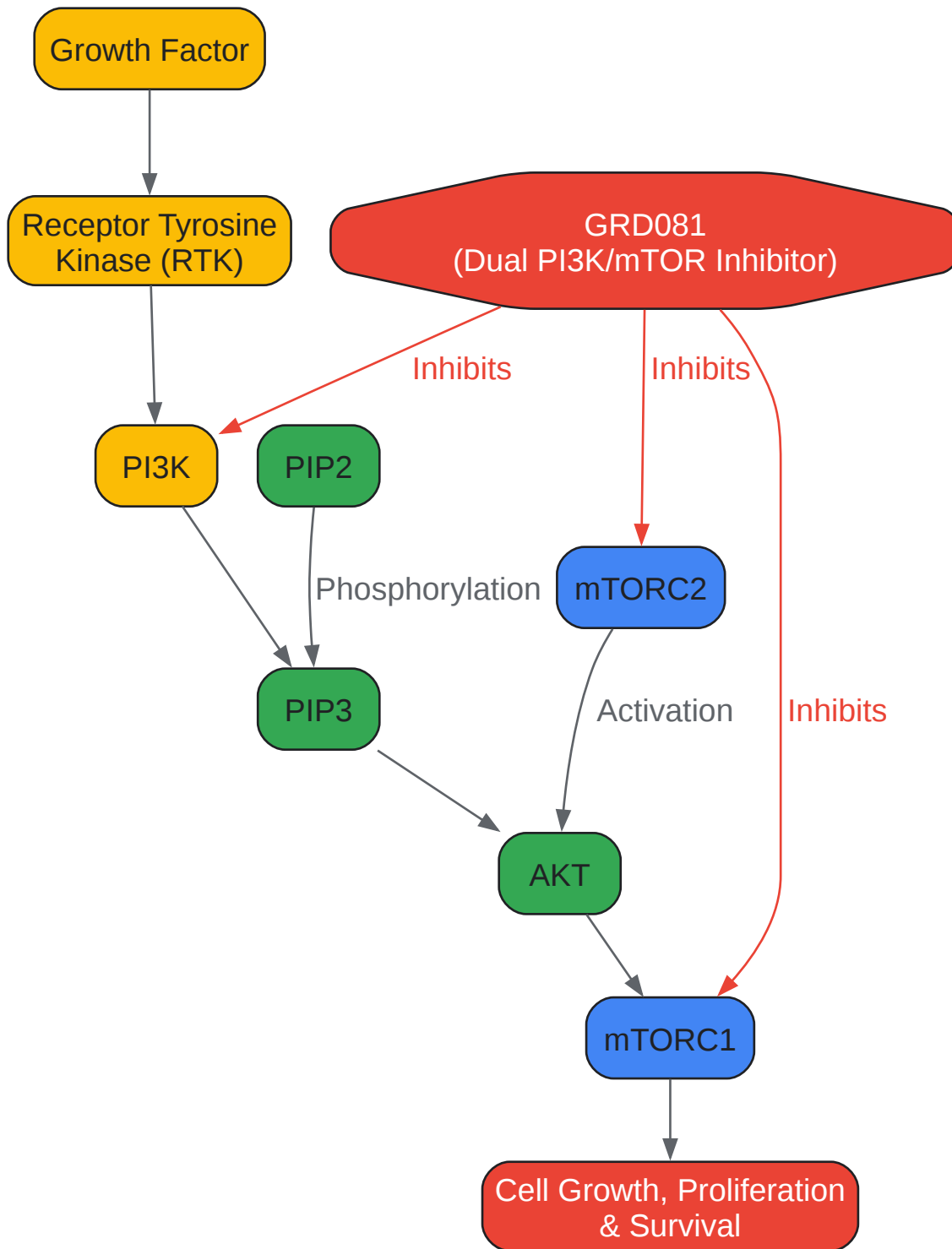




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Mechanism of Action and Signaling Pathway

As a dual PI3K/mTOR inhibitor, **GRD081** targets a key cellular signaling pathway that regulates growth and survival. The diagram below illustrates this pathway and the point of inhibition.



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Guidance for Sourcing Contemporary Information

The lack of recent data suggests that clinical development of **GRD081** may have been discontinued. To conduct a more thorough investigation, I suggest you:

- **Consult clinical trial registries** such as ClinicalTrials.gov to check for any completed or terminated early-phase trials for **GRD081**.
- **Perform a comprehensive literature search** using platforms like PubMed and Google Scholar with keywords like "**GRD081** clinical trial," "PI3K/mTOR inhibitor development," or "SF1126," which is a related clinical-stage compound.
- **Review patent filings** for information on the compound's chemical structure and claimed uses, which can provide insights not found in journal articles.

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References

1. Evaluation of subchronic toxicity of GRD , a dual PI3K/mTOR... 081 [pubmed.ncbi.nlm.nih.gov]

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